

Application Notes and Protocols: Flow Cytometry Analysis of Alisertib-Treated Cells

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Compound of Interest

Compound Name: AZ683

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Introduction

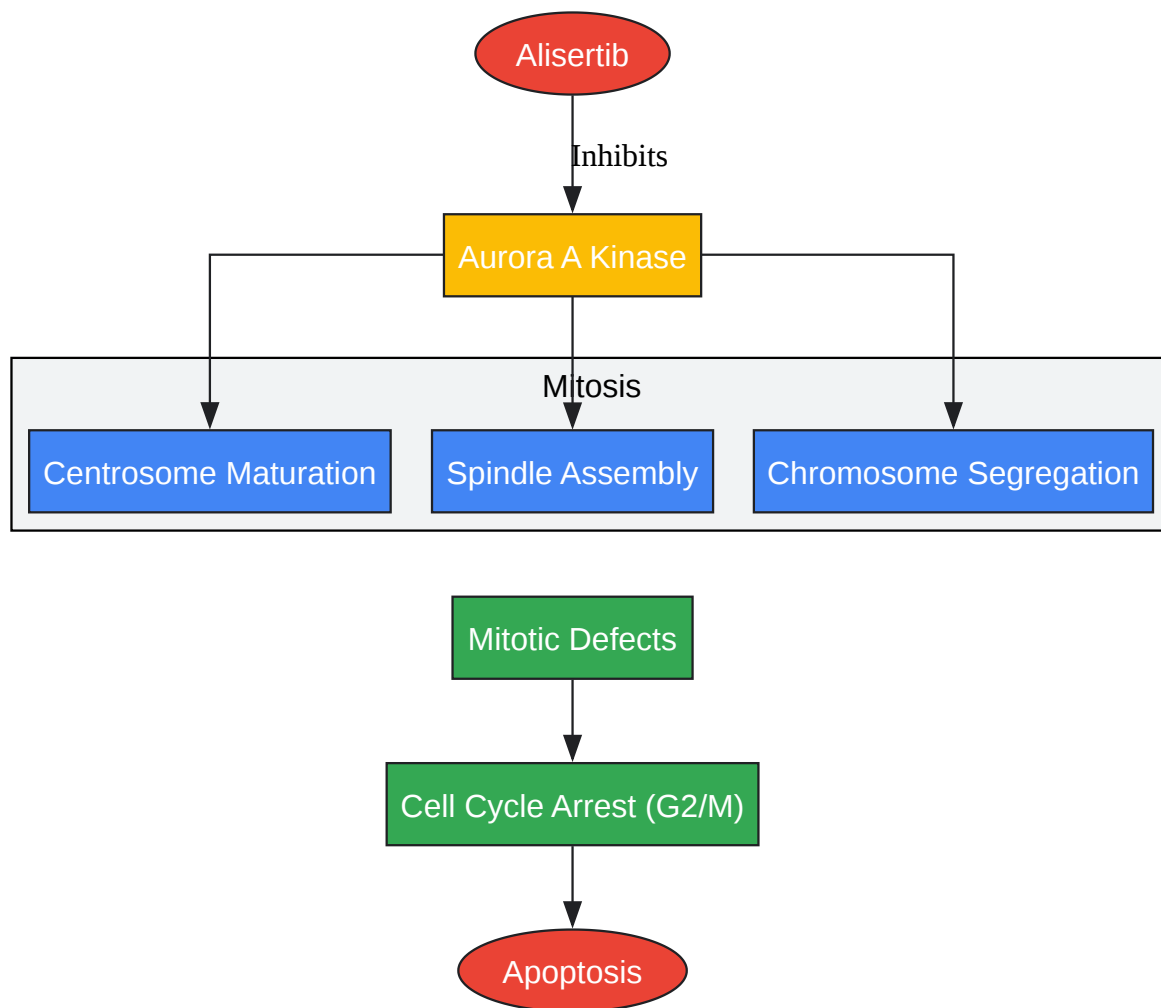
Alisertib (MLN8237) is an investigational, orally available, and selective small-molecule inhibitor of Aurora A kinase (AAK).[1][2] Aurora A kinase is a crucial serine/threonine kinase that plays a vital role in the regulation of mitosis, including centrosome maturation, spindle formation, and cytokinesis.[3] Overexpression of Aurora A kinase is common in various human cancers and is often associated with poor prognosis, making it an attractive target for cancer therapy.[3] Alisertib competitively binds to the ATP-binding site of Aurora A, preventing its activation through autophosphorylation at Thr288.[4][5] This inhibition disrupts the assembly of the mitotic spindle apparatus and chromosome segregation, leading to cell cycle arrest, aneuploidy, and ultimately apoptosis.[1][4][6]

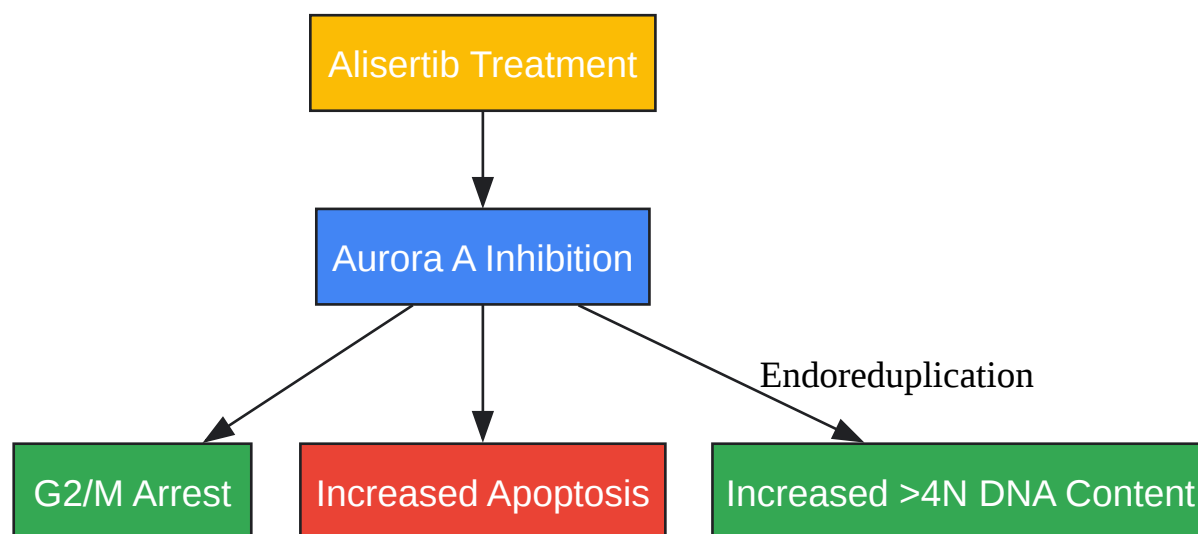
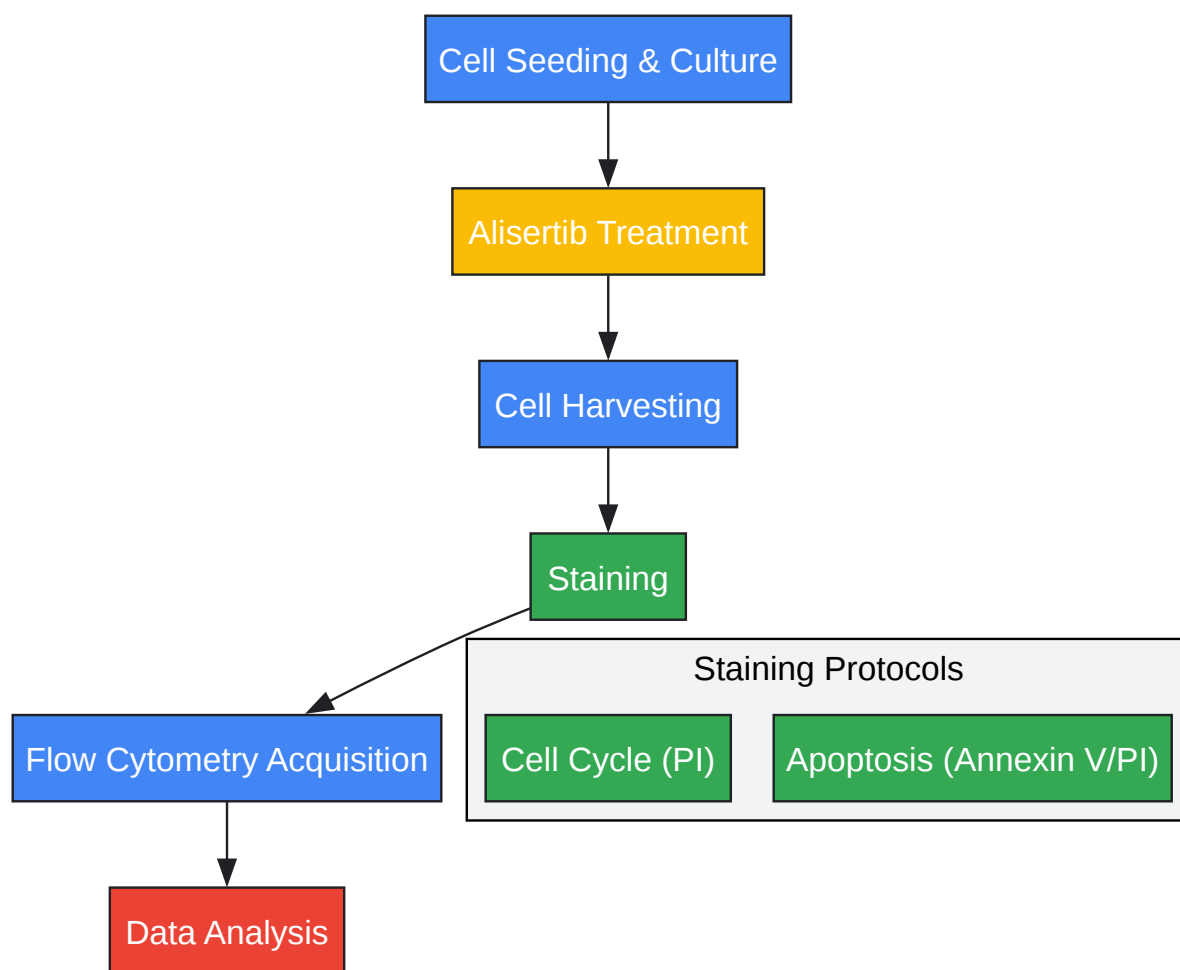
Flow cytometry is a powerful and widely used technique for cell analysis. It allows for the rapid, quantitative measurement of multiple physical and chemical characteristics of individual cells as they pass through a laser beam. In the context of Alisertib treatment, flow cytometry is an indispensable tool for elucidating its mechanism of action and quantifying its effects on cell cycle progression and apoptosis.

Mechanism of Action of Alisertib

Alisertib's primary mechanism of action is the selective inhibition of Aurora A kinase. This disruption of a key mitotic regulator leads to a cascade of events culminating in cell cycle arrest

and apoptosis. The signaling pathway is illustrated below.





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- 6. Alisertib | Aurora Kinase (AAK) inhibitor | Aurora A inhibitor | CAS 1028486-01-2 | Buy Alisertib from Supplier InvivoChem [invivochem.com]
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